

Application Notes: Using Petroselinyl Methane Sulfonate to Study Lipid-Protein Interactions

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Compound of Interest

Compound Name: *Petroselinyl methane sulfonate*

Cat. No.: *B15548868*

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Introduction

Lipid-protein interactions are fundamental to a vast array of cellular processes, including signal transduction, membrane trafficking, and protein localization.[1] Dysregulation of these interactions is often implicated in disease.[2] Studying these dynamic events within a native cellular context presents a significant challenge.[2][3] Chemical proteomics and activity-based protein profiling (ABPP) have emerged as powerful strategies to overcome these hurdles.[4][5][6][7] These methods often employ specialized chemical probes to covalently capture and identify protein interaction partners directly in complex biological systems.[4][8]

This document details the application of **Petroselinyl Methane Sulfonate** (PMS), a novel lipid-based chemical probe, for the covalent capture and subsequent identification of proteins that interact with petroselinic acid moieties. PMS is designed with a petroselinyl lipid chain for specific recognition and a methanesulfonate ('mesylate') group, which acts as a reactive electrophile.[9] Upon binding to a target protein, a nucleophilic amino acid residue (such as lysine or cysteine) in the protein's binding pocket can displace the mesylate leaving group, forming a stable, covalent bond.[10][11] This allows for the robust enrichment and identification of lipid-binding proteins via mass spectrometry-based proteomics.

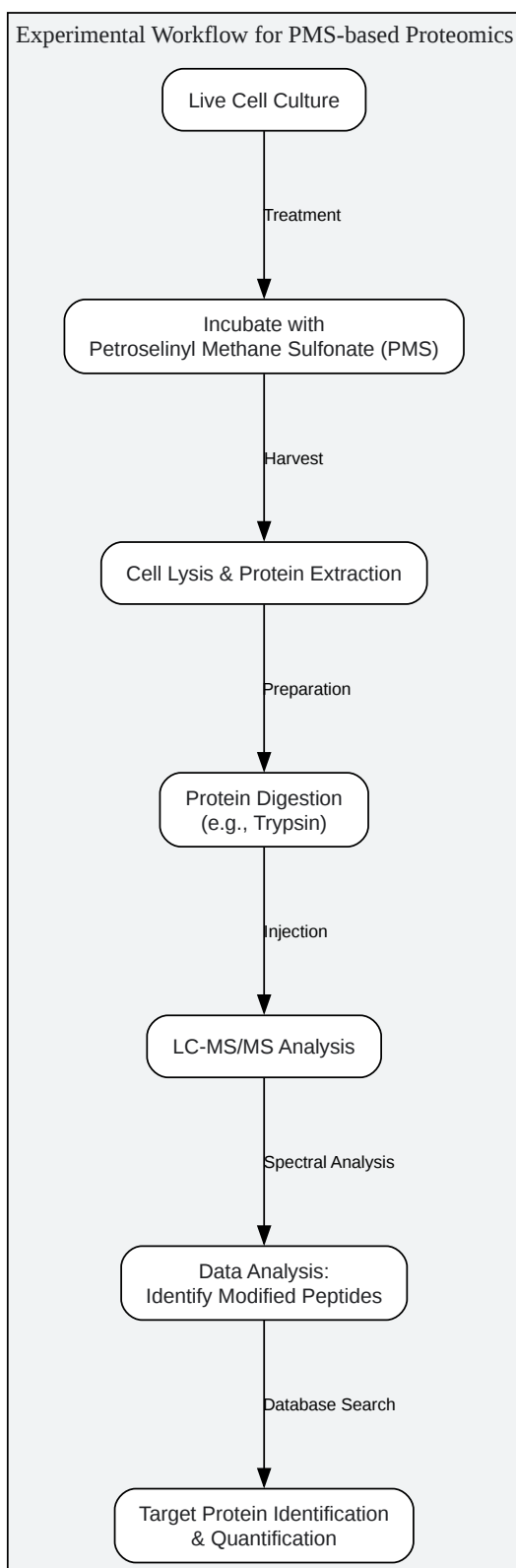
Principle of the Assay

The PMS probe enables Activity-Based Protein Profiling (ABPP) to identify proteins that interact with a petroselinic acid analogue. The workflow involves three main stages:

- **Live Cell Labeling:** Cells are incubated with the PMS probe. The lipid portion of the probe facilitates its entry into cells and localization to membranes or lipid-binding pockets of proteins. Proximity and favorable orientation enable a nucleophilic residue on the target protein to attack the electrophilic sulfonate, creating a covalent adduct.
- **Proteomic Sample Preparation:** Labeled cells are lysed, and the proteome is extracted. Proteins are digested into peptides, typically with trypsin.
- **LC-MS/MS Analysis and Target Identification:** The resulting peptide mixture is analyzed by high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS). Peptides covalently modified by the petroseliny group are identified through their characteristic mass shift. Quantitative proteomic techniques can be used to compare labeling between different conditions and identify specific targets.

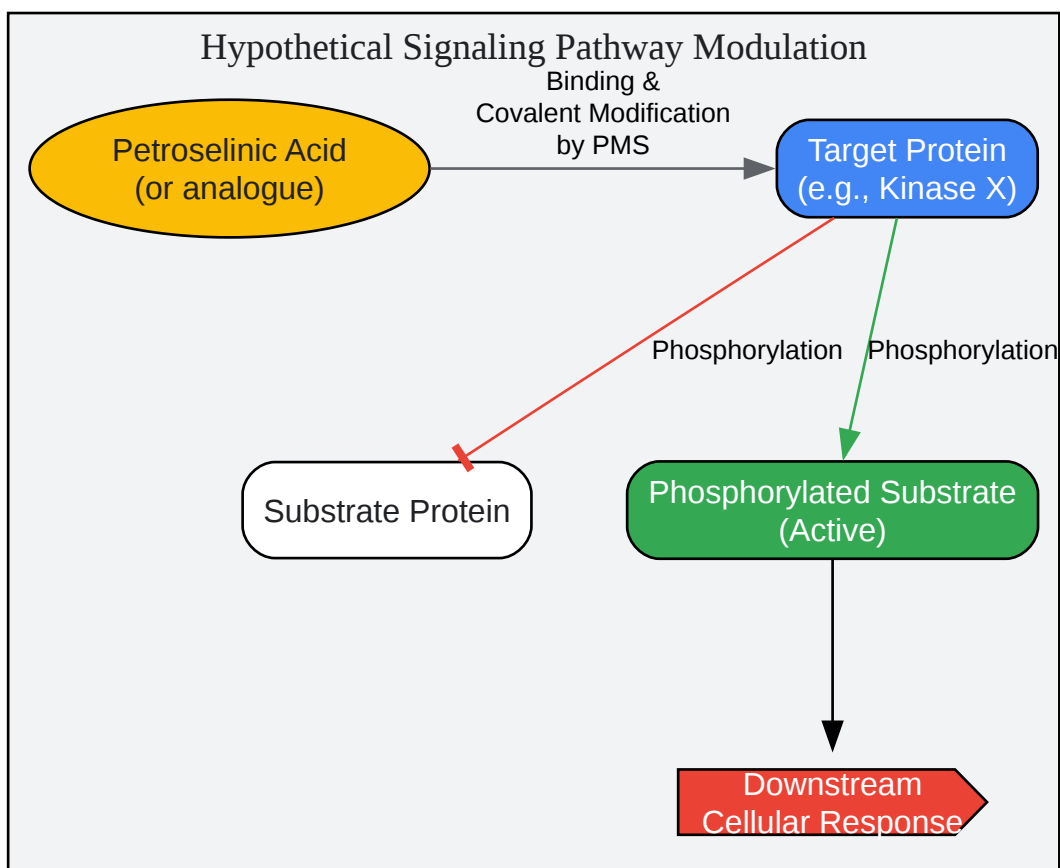
Experimental Workflow and Signaling Pathway Visualization

The overall experimental logic is depicted below, from probe treatment to data analysis. Following a hypothetical experiment, a potential signaling pathway impacted by a PMS-identified protein is also illustrated.



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Caption: Overall workflow for identifying lipid-protein interactions using PMS.



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Caption: Hypothetical pathway modulated by a PMS-identified target protein.

Quantitative Data Presentation

The following tables present hypothetical data from a quantitative proteomics experiment designed to identify specific targets of PMS. A stable isotope labeling by amino acids in cell culture (SILAC) approach is assumed, comparing labeling in the presence and absence of a competitor (excess free petroselinic acid).

Table 1: Hypothetical PMS-Labeled Protein Candidates Identified by Mass Spectrometry Data represents a SILAC experiment comparing PMS labeling (+/-) a 100-fold excess of a non-reactive petroselinic acid competitor.

Protein ID (UniProt)	Protein Name	Labeled Peptide Sequence	Modification n Site	H/L Ratio (PMS / PMS + Competitor)	Putative Function
P04035	Annexin A1	KGSVTEGSL KDLVVIL	Lys-27	8.5	Calcium- dependent phospholipid binding
Q02878	Diacylglycerol kinase alpha	VAEIVKDLSH FHEGAME	Lys-145	6.2	Lipid metabolism, signaling
P62333	14-3-3 protein zeta/delta	YLAEVATGE KRRVVIS	Lys-75	5.8	Signal transduction adapter protein
P11387	Peroxisome proliferator- activated receptor gamma	IETIARLSPG MKDIM	Lys-441	12.1	Nuclear receptor, lipid sensing
Q9Y277	Long-chain fatty acid transport protein 4	GCIYVFASKI GVFL	Lys-310	9.3	Fatty acid transport and metabolism

Table 2: Optimization of PMS Labeling Conditions Data shows the relative labeling intensity of a target protein (e.g., Annexin A1) as determined by targeted proteomics or Western blot.

PMS Concentration (μM)	Incubation Time (hours)	Relative Labeling Intensity (%)	Cell Viability (%)
10	1	25	>98
10	4	60	>95
50	1	75	>95
50	4	100 (Normalized)	>90
100	1	95	85
100	4	110	<70

Detailed Experimental Protocols

Protocol 1: In-situ Labeling of Cultured Cells with PMS

Materials:

- Cultured mammalian cells (e.g., HEK293T, HeLa)
- Complete cell culture medium (e.g., DMEM + 10% FBS)
- **Petroselinyl Methane Sulfonate (PMS)** stock solution (10 mM in DMSO)
- Phosphate-Buffered Saline (PBS), sterile
- Cell scraper

Procedure:

- Seed cells in a 10 cm culture dish and grow to 80-90% confluency.
- Prepare the PMS working solution. Dilute the 10 mM PMS stock solution in pre-warmed complete culture medium to a final concentration of 50 μM.
 - Note: The optimal concentration should be determined empirically (see Table 2).

- For control samples (e.g., competitive inhibition), pre-incubate cells with a 100-fold molar excess of a non-reactive competitor lipid for 1 hour before adding the PMS probe.
- Aspirate the old medium from the cells and gently wash once with 5 mL of pre-warmed sterile PBS.
- Aspirate the PBS and add 8 mL of the PMS-containing medium to the cells.
- Incubate the cells for 4 hours at 37°C in a CO2 incubator.
 - Note: Incubation time may require optimization.
- After incubation, aspirate the labeling medium and wash the cells three times with 5 mL of cold PBS to remove any unreacted probe.
- Harvest the cells by scraping in 1 mL of cold PBS. Transfer the cell suspension to a 1.5 mL microcentrifuge tube.
- Centrifuge the cells at 1,000 x g for 5 minutes at 4°C.
- Carefully discard the supernatant. The cell pellet can be stored at -80°C or used immediately for lysis.

Protocol 2: Cell Lysis and Protein Preparation for Mass Spectrometry

Materials:

- Lysis Buffer (e.g., RIPA buffer or 8 M Urea in 50 mM Tris-HCl, pH 8.0)
- Protease and phosphatase inhibitor cocktails
- Dithiothreitol (DTT)
- Iodoacetamide (IAA)
- Trypsin, sequencing grade

- Formic Acid

Procedure:

- Resuspend the cell pellet from Protocol 1 in 500 μ L of ice-cold Lysis Buffer containing protease and phosphatase inhibitors.
- Lyse the cells by sonication on ice (e.g., 3 cycles of 15 seconds ON, 30 seconds OFF) or by passing through a fine-gauge needle.
- Clarify the lysate by centrifugation at 16,000 x g for 20 minutes at 4°C to pellet cell debris.
- Transfer the supernatant (containing the soluble proteome) to a new tube. Determine the protein concentration using a standard method (e.g., BCA assay).
- Reduction: To a 1 mg aliquot of protein, add DTT to a final concentration of 10 mM. Incubate at 56°C for 45 minutes.
- Alkylation: Cool the sample to room temperature. Add iodoacetamide (IAA) to a final concentration of 25 mM. Incubate in the dark at room temperature for 30 minutes.
- Digestion: Dilute the sample 5-fold with 50 mM Tris-HCl, pH 8.0, to reduce the urea concentration to below 1.6 M.
- Add sequencing grade trypsin at a 1:50 (trypsin:protein) ratio by weight. Incubate overnight at 37°C with gentle shaking.
- Quenching and Desalting: Stop the digestion by adding formic acid to a final concentration of 1%.
- Desalt the peptide mixture using a C18 solid-phase extraction (SPE) column according to the manufacturer's instructions.
- Dry the purified peptides in a vacuum centrifuge and store at -80°C until LC-MS/MS analysis.

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References

- [1. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [2. Turning the spotlight on protein-lipid interactions in cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. Thematic Review Series: Proteomics. Proteomic analysis of lipid-protein complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [4. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [5. Activity-based protein profiling in bacteria: Applications for identification of therapeutic targets and characterization of microbial communities - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [6. Activity-based proteomics - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [7. Activity-based protein profiling for drug discovery - Leiden University \[universiteitleiden.nl\]](https://www.universiteitleiden.nl)
- [8. bitesizebio.com \[bitesizebio.com\]](https://bitesizebio.com)
- [9. Linoleyl methane sulfonate, 51154-39-3 | BroadPharm \[broadpharm.com\]](https://broadpharm.com)
- [10. Chemo- and Regioselective Lysine Modification on Native Proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [11. gousei.f.u-tokyo.ac.jp \[gousei.f.u-tokyo.ac.jp\]](https://gousei.f.u-tokyo.ac.jp)
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